

An In-Depth Technical Guide to the Physicochemical Properties of Lonazolac-Calcium

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Compound of Interest

Compound Name: *Lonazolac*

Cat. No.: *B1214889*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Lonazolac**-calcium (**Lonazolac**-Ca), a non-steroidal anti-inflammatory drug (NSAID). The information presented herein is intended to support research, development, and formulation activities by providing key data and experimental methodologies.

Chemical Identity and Structure

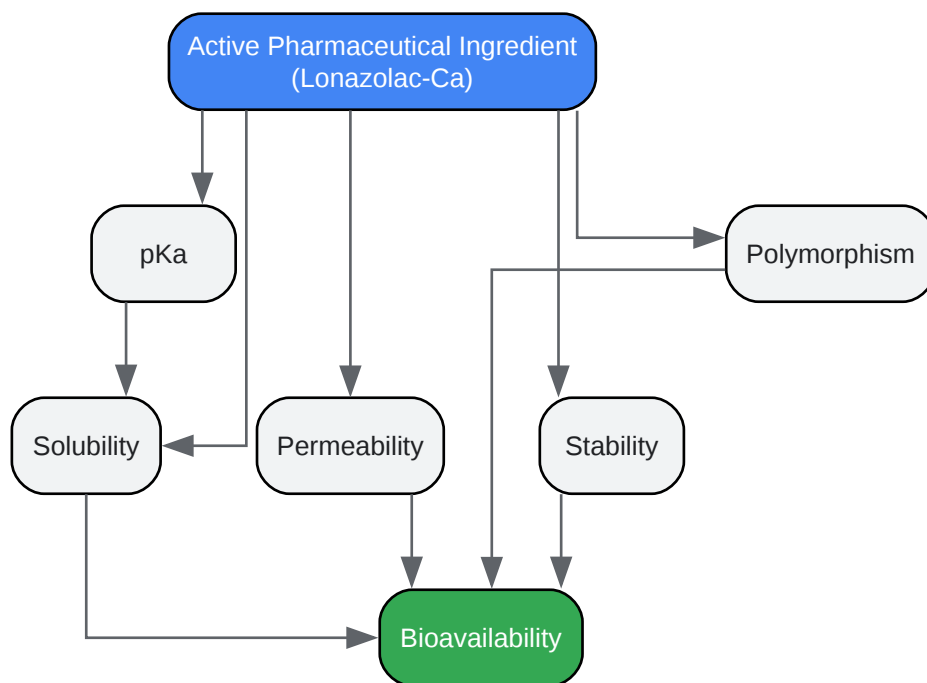
Lonazolac-calcium is the calcium salt of **Lonazolac**. Its chemical name is calcium bis(2-[3-(4-chlorophenyl)-1-phenylpyrazol-4-yl]acetate). The structural representation of **Lonazolac**-calcium is provided below.

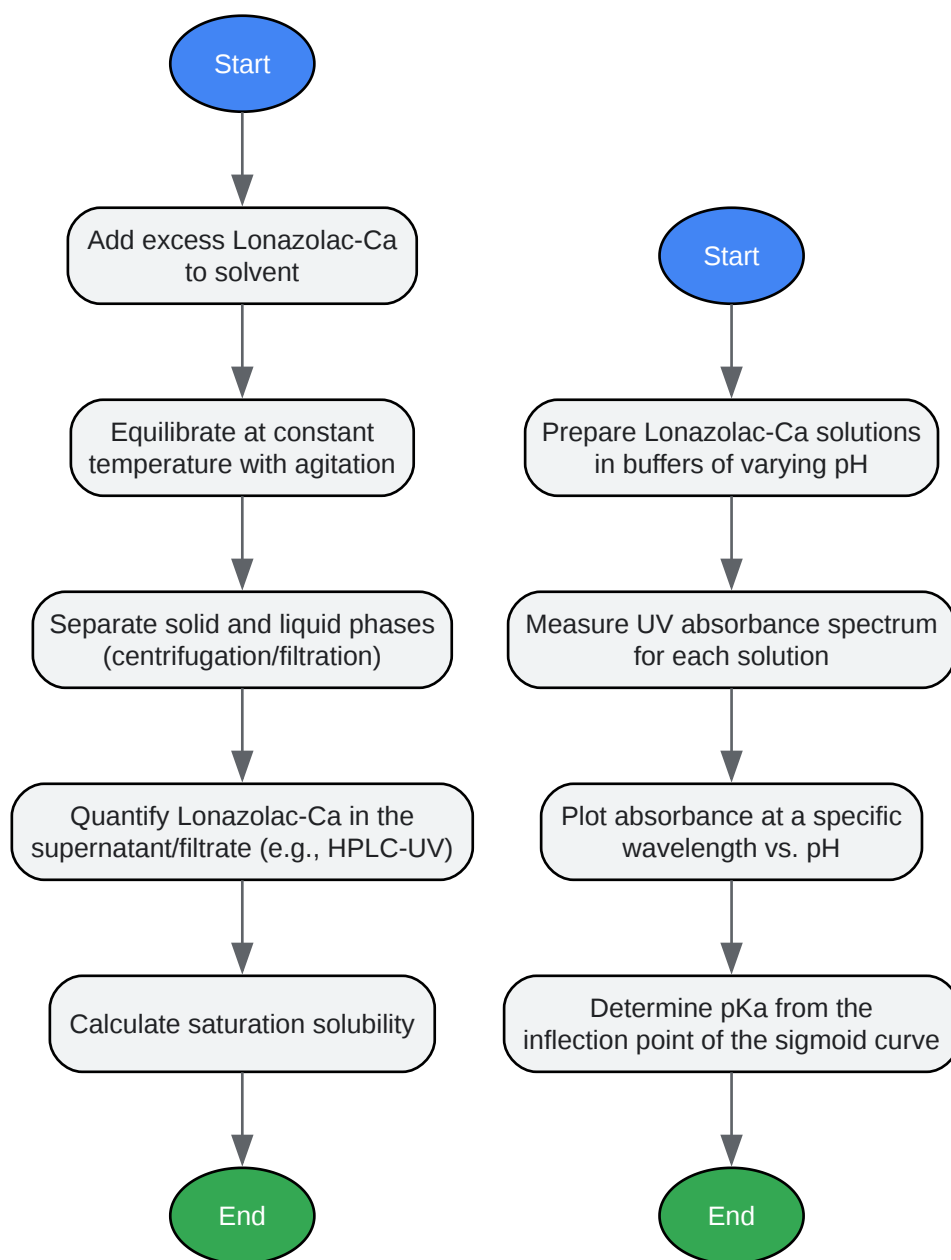
Table 1: Chemical Identity of **Lonazolac** and **Lonazolac**-Calcium

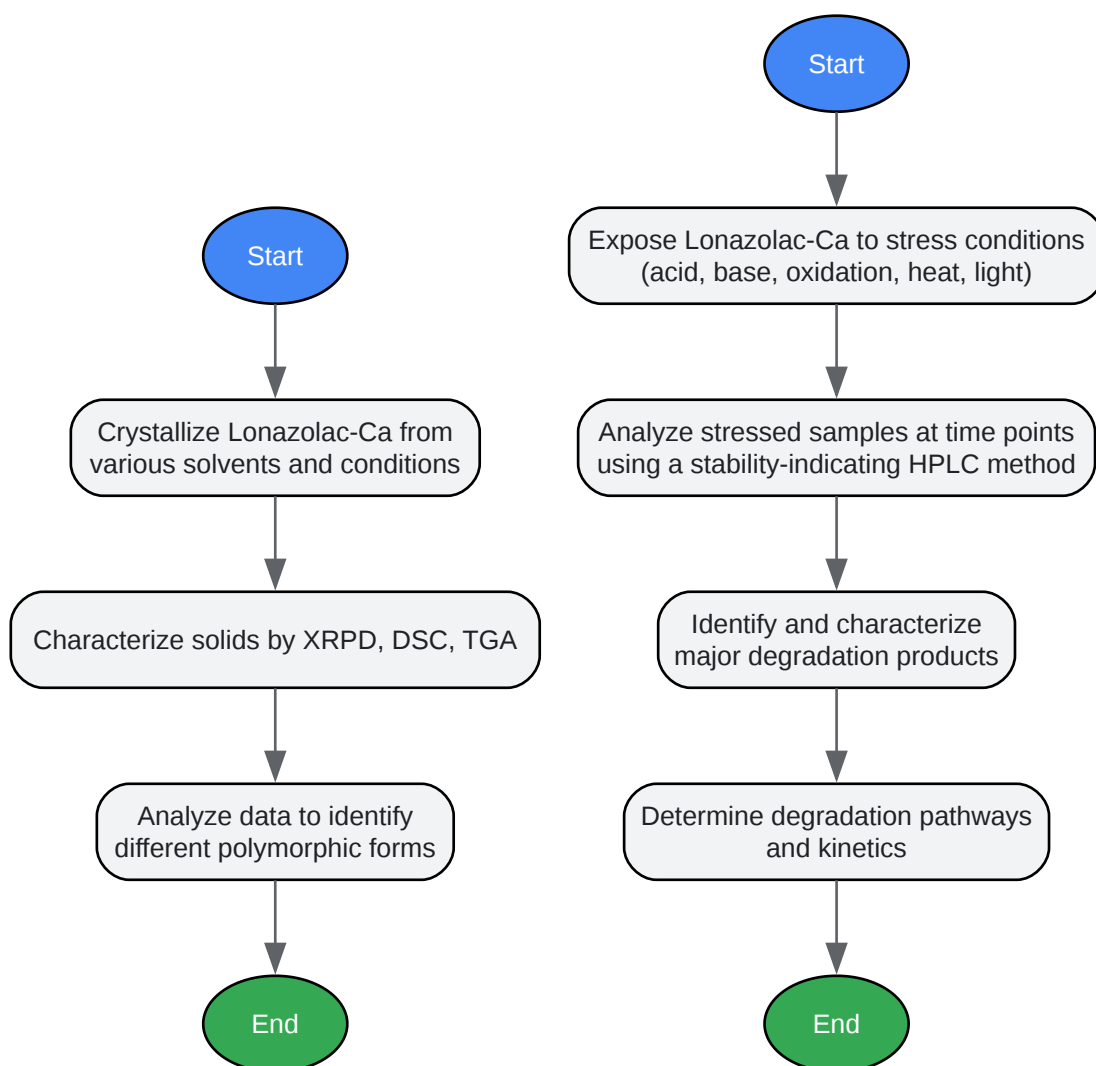
Parameter	Lonazolac	Lonazolac-Calcium
IUPAC Name	2-[3-(4-chlorophenyl)-1-phenylpyrazol-4-yl]acetic acid	calcium bis(2-[3-(4-chlorophenyl)-1-phenylpyrazol-4-yl]acetate)
CAS Number	53808-88-1	75821-71-5
Molecular Formula	C ₁₇ H ₁₃ ClN ₂ O ₂	C ₃₄ H ₂₄ CaCl ₂ N ₄ O ₄
Molecular Weight	312.75 g/mol	663.56 g/mol [1]

Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are critical determinants of its biopharmaceutical performance, including its absorption, distribution, metabolism, and excretion (ADME) profile.







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References

- 1. fda.gov [fda.gov]
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